Comprehensive Technical Guide: (R)-2-Aminobutyric Acid Hydrochloride

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Compound of Interest	
Compound Name:	*(R)-2-Amino-butyric acid hydrochloride*
CAS No.:	*40522-79-0*
Cat. No.:	*B13386996*

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Molecular Characterization, Synthesis, and Analytical Protocols

Executive Summary

(R)-2-Aminobutyric acid hydrochloride (also known as D-Isovaline HCl or D-2-aminobutyric acid HCl) is a non-proteinogenic chiral amino acid used extensively as a building block in the synthesis of peptide mimetics and pharmaceutical intermediates. Unlike its (S)-enantiomer, which serves as a precursor for antiepileptic drugs like levetiracetam, the (R)-enantiomer is critical for Structure-Activity Relationship (SAR) studies, stabilizing peptide conformations against proteolytic degradation, and serving as a chiral standard in enantiomeric purity assays.

This guide details the physicochemical properties, validated synthesis routes, and quality control methodologies required for the high-purity application of this compound.

Physicochemical Characterization

Molecular Identity

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The compound is the hydrochloride salt of (R)-2-aminobutyric acid. The hydrochloride form improves solubility and stability compared to the zwitterionic free base.

Property	Specification
IUPAC Name	(2R)-2-aminobutanoic acid hydrochloride
Common Synonyms	D-2-Aminobutyric acid HCl; (R)- -Aminobutyric acid HCl; D-Butyrine HCl
CAS Number (Free Base)	2623-91-8
CAS Number (HCl Salt)	Not widely indexed; often prepared in situ from 2623-91-8
Stereochemistry	(R)-configuration (D-isomer)

Molecular Weight & Formula Calculation

Precise molecular weight is critical for stoichiometry in synthesis. The values below are calculated using IUPAC standard atomic weights.

Molecular Formula:

(Derived from Free Base

+

)

Weight Breakdown:

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Element	Count	Atomic Weight (g/mol)	Subtotal
Carbon (C)	4	12.011	48.044
Hydrogen (H)	10	1.008	10.080
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	2	15.999	31.998
Chlorine (Cl)	1	35.450	35.450
Total MW	139.58 g/mol		

Physical Properties

- Appearance: White to off-white crystalline powder.
- Solubility: Highly soluble in water (>50 mg/mL) and lower alcohols; insoluble in non-polar solvents (hexane, ether).
- Melting Point: The free base decomposes at ~300°C. The hydrochloride salt typically exhibits a melting range between 220–260°C with decomposition, depending on the crystallization solvent.
- Optical Rotation:

  (

  , 6M HCl). Note: The rotation is negative in acidic solution for the (R)-enantiomer.

Synthesis & Manufacturing Methodologies

High-purity (R)-2-aminobutyric acid is typically produced via Optical Resolution or Biocatalysis, as direct asymmetric synthesis from pro-chiral ketones can be cost-prohibitive at scale.

Protocol A: Optical Resolution via "Replacing Crystallization"

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This method exploits the solubility differences of diastereomeric salts. It is robust and scalable.

Mechanism: Racemic 2-aminobutyric acid is converted to its p-toluenesulfonate (p-TsOH) salt. A chiral co-solute, such as (S)-methionine p-TsOH, is added to induce the preferential crystallization of the target (R)-enantiomer.[1][2]



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Figure 1: Workflow for the optical resolution of (R)-2-aminobutyric acid.

Protocol B: Biocatalytic Synthesis

For green chemistry applications, enzymatic cascades using L-threonine deaminase (to generate 2-ketobutyrate) followed by D-amino acid dehydrogenase (D-AADH) can yield the (R)-enantiomer with high optical purity (>99% ee).

Analytical Quality Control

Ensuring the enantiomeric excess (ee) is critical, as even trace amounts of the (S)-isomer can alter biological activity.

Chiral HPLC Method

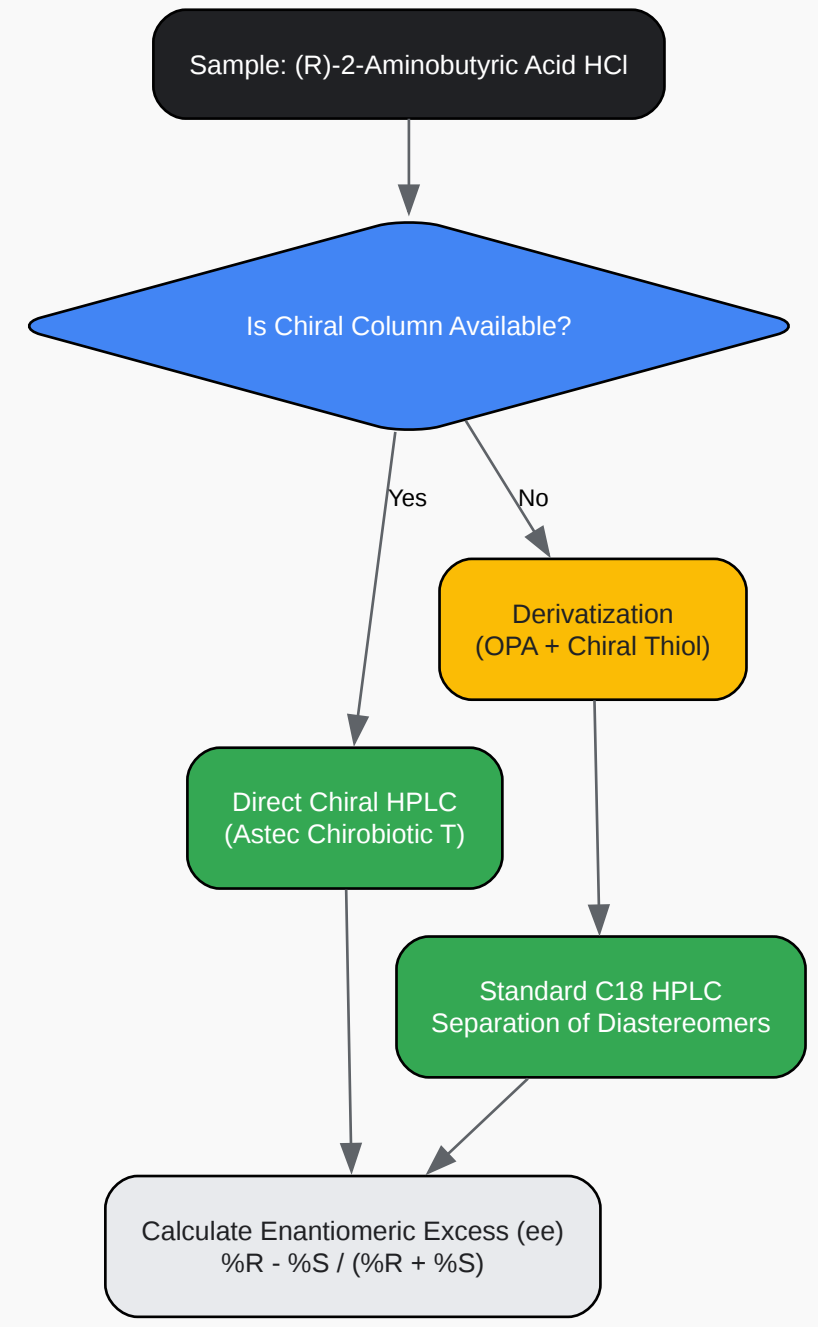
This is the gold standard for determining enantiomeric purity.

- Column: Astec Chirobiotic T (Teicoplanin-based) or Crown Ether (Crownpak CR).
- Mobile Phase: Methanol:Water:Acetic Acid (80:20:0.1 v/v/v).
- Flow Rate: 0.5 mL/min.
- Detection: UV at 210 nm (or MS detection for higher sensitivity).
- Retention: The (R)-enantiomer typically elutes before the (S)-enantiomer on Teicoplanin phases due to differential hydrogen bonding.

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Derivatization Method (OPA/MCE)

If a chiral column is unavailable, the amino acid can be derivatized with o-phthalaldehyde (OPA) and a chiral thiol (e.g., N-acetyl-L-cysteine) to form diastereomers separable on a standard C18 column.



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Figure 2: Decision tree for selecting the appropriate analytical method for enantiomeric purity.

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Applications in Drug Development

Peptidomimetics

(R)-2-aminobutyric acid is structurally homologous to D-Alanine but with a larger ethyl side chain. Incorporating it into peptide drugs can:

- Induce Helicity: The steric bulk of the ethyl group restricts conformational freedom, potentially locking peptides into bioactive

  -helical structures.

- Enhance Stability: Proteolytic enzymes in the human body generally recognize L-amino acids. Substitution with the (R)-isomer (D-configuration) drastically reduces enzymatic degradation, extending the half-life of peptide therapeutics.

Synthetic Intermediate

While the (S)-isomer is the precursor for Levetiracetam (Keppra), the (R)-isomer is essential for:

- Impurity Profiling: Regulators (FDA/EMA) require quantification of the distomer (unwanted enantiomer) in drug substances. (R)-2-aminobutyric acid is the reference standard for this impurity.

- Novel Scaffolds: It is used in the synthesis of chiral macrocycles and non-natural antibiotics where D-stereochemistry is required for target binding.

Handling and Stability

- Storage: Store at room temperature (15–25°C) in a tightly sealed container. The hydrochloride salt is hygroscopic; protect from moisture.

- Stability: Stable under normal conditions. Aqueous solutions should be prepared fresh or stored at 4°C to prevent bacterial growth, although the D-configuration is naturally resistant to microbial degradation.

- Safety: Irritant to eyes, respiratory system, and skin.[3] Standard PPE (gloves, goggles, lab coat) is required.

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